

# Assuring Accuracy in PFNA Measurement: A Comparative Guide to Certified Reference Materials

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## Compound of Interest

Compound Name: *Perfluorononanoic acid*

Cat. No.: *B143611*

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The accurate quantification of **perfluorononanoic acid** (PFNA), a persistent environmental contaminant, is paramount for robust toxicological studies and effective regulatory oversight. Certified Reference Materials (CRMs) are the cornerstone of a comprehensive quality assurance program, ensuring the reliability and traceability of analytical measurements. This guide provides an objective comparison of commercially available PFNA CRMs, details their application in analytical workflows, and explores alternative quality assurance strategies.

## Comparison of Commercially Available PFNA Certified Reference Materials

The selection of an appropriate CRM is critical and depends on the specific analytical method and sample matrix. The following table summarizes key characteristics of PFNA CRMs from leading suppliers.

Supplier	Product Code	Matrix	Certified Concentration	Uncertainty	Isotopically Labeled Analog
Wellington Laboratories	PFNA	Methanol	50 µg/mL	+/- 0.5 µg/mL	Yes (MPFNA)
Cambridge Isotope Laboratories, Inc.	ESI-6043	Methanol	50 µg/mL	+/- 2.5 µg/mL	Yes ( <sup>13</sup> C <sub>9</sub> -PFNA)
AccuStandard	M-537-IS	Acetonitrile	2 µg/mL	Varies by lot	Yes ( <sup>13</sup> C <sub>9</sub> -PFNA)
NIST	SRM 1957	Human Serum (Freeze-Dried)	0.90 ng/g	0.13 ng/g	No

Note: Certified values and uncertainties are subject to change by the manufacturer. Always refer to the Certificate of Analysis for the most current information.

## Experimental Protocol: Utilizing PFNA CRMs for Quality Assurance in LC-MS/MS Analysis

This protocol outlines the use of a PFNA CRM for the calibration of an LC-MS/MS instrument and for the preparation of quality control samples.

### 1. Preparation of Stock and Working Standards from a CRM Solution:

- Stock Standard (e.g., 1 µg/mL):
  - Allow the CRM ampule (e.g., 50 µg/mL in methanol) to equilibrate to room temperature.
  - In a Class A volumetric flask, dilute an appropriate volume of the CRM concentrate with methanol to achieve the desired stock concentration. For example, dilute 20 µL of a 50 µg/mL CRM to 1 mL with methanol.

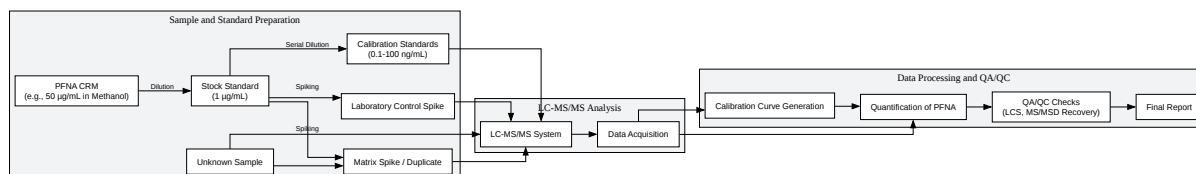
- Store the stock solution at the recommended temperature (typically 4°C) in a tightly sealed container.
- Working Calibration Standards (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 ng/mL):
  - Perform serial dilutions of the stock standard with an appropriate solvent (e.g., 96:4 methanol:water or mobile phase) to prepare a series of calibration standards.
  - These standards will be used to generate a calibration curve to quantify PFNA in unknown samples.

## 2. Preparation of Quality Control (QC) Samples:

- Laboratory Control Spike (LCS):
  - Prepare a spiking solution from the CRM at a concentration independent of the calibration standards.
  - Spike a known volume of a clean matrix (e.g., reagent water or a certified blank matrix) with the spiking solution. The final concentration should be within the calibration range.
  - The LCS is analyzed to assess the accuracy of the analytical method.
- Matrix Spike (MS) and Matrix Spike Duplicate (MSD):
  - Spike two separate aliquots of a representative sample with a known amount of the CRM spiking solution.
  - The MS and MSD are used to evaluate the effect of the sample matrix on the analytical method's performance.

## 3. LC-MS/MS Analysis Workflow:

The following diagram illustrates the typical workflow for PFNA analysis incorporating CRMs for quality assurance.



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Figure 1. Experimental workflow for PFNA analysis using CRMs.

## Performance Data of Analytical Methods Using CRMs

The use of CRMs allows for the rigorous validation of analytical methods. The following table presents typical performance data for the analysis of PFNA in water by LC-MS/MS using an isotope dilution method with a  $^{13}\text{C}_9$ -PFNA internal standard.

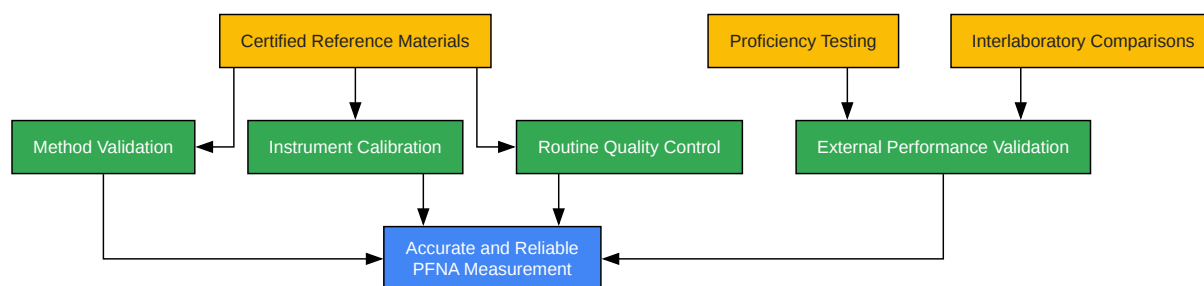
Parameter	Typical Performance
Linearity ( $R^2$ )	> 0.995
Limit of Detection (LOD)	0.5 - 2 ng/L
Limit of Quantification (LOQ)	2 - 5 ng/L
Accuracy (LCS Recovery)	80 - 120%
Precision (RSD of replicates)	< 15%
Matrix Spike Recovery	70 - 130%

## Alternative Quality Assurance Methods

While CRMs are the gold standard for establishing metrological traceability, other methods can complement a quality assurance program.

- **Proficiency Testing (PT) Schemes:** PT programs involve the analysis of blind samples from an external provider. The laboratory's results are compared to the known values and to the performance of other participating laboratories. This provides an independent assessment of the laboratory's analytical capabilities.
- **Interlaboratory Comparison (ILC) Studies:** ILCs are collaborative studies where multiple laboratories analyze the same samples to assess the performance of a specific analytical method. These studies are crucial for method validation and for establishing the reproducibility of results across different laboratories.
- **Use of Internal Standards:** While not a replacement for CRMs, the use of isotopically labeled internal standards (e.g.,  $^{13}\text{C}_9$ -PFNA) is a critical component of quality control in LC-MS/MS analysis. They correct for variations in sample preparation, instrument response, and matrix effects, thereby improving the accuracy and precision of the measurements.

The relationship between these quality assurance tools is illustrated in the diagram below.



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Figure 2. Relationship of QA tools for PFNA measurement.

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